

Proper Disposal of 2-Methylnanthracene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Methylnanthracene

Cat. No.: B165393

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Ensuring the safe and compliant disposal of **2-Methylnanthracene** is critical for environmental protection and laboratory safety. As a polycyclic aromatic hydrocarbon (PAH), **2-Methylnanthracene** is classified as hazardous, primarily due to its toxicity to aquatic life.[\[1\]](#)[\[2\]](#)[\[3\]](#) This guide provides a step-by-step procedure for its proper disposal, adhering to regulatory frameworks such as the Resource Conservation and Recovery Act (RCRA) in the United States.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **2-Methylnanthracene** with appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles or face shields, and a lab coat.[\[2\]](#)[\[7\]](#) All handling of **2-Methylnanthracene** and its associated waste should occur in a well-ventilated area, ideally within a certified chemical fume hood, to prevent inhalation of dust or vapors.[\[1\]](#)[\[7\]](#)

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- Waste Determination: The first step in proper waste management is to determine if the waste is hazardous.[\[8\]](#)[\[9\]](#) Any material, including contaminated labware, gloves, and absorbent materials, that has come into contact with **2-Methylnanthracene** should be considered hazardous waste.[\[10\]](#)

- Segregation: Do not mix **2-Methylnanthracene** waste with other waste streams.[11] It should be collected in separate, dedicated waste containers to prevent unforeseen chemical reactions.

2. Waste Collection:

- Solid Waste: Collect solid **2-Methylnanthracene**, contaminated materials (e.g., weighing paper, gloves, absorbent pads), and residues in a clearly labeled, sealable, and chemically compatible container.[11]
- Liquid Waste: If **2-Methylnanthracene** is in a solution, collect it in a separate, sealed container specifically designated for flammable liquid waste.[11] Ensure the container is compatible with the solvent used.

3. Container Labeling:

- All waste containers must be clearly and accurately labeled with the words "Hazardous Waste." [11]
- The label should also include the full chemical name ("**2-Methylnanthracene**"), the concentration (if in solution), and the date of accumulation.

4. Waste Storage:

- Store hazardous waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.[11]
- Ensure containers are tightly sealed to prevent leaks or spills.[9]
- Store incompatible waste types separately to avoid accidental reactions.[11]

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- Provide the EHS office with a complete inventory of the waste, including the chemical name, quantity, and container type.

- Only licensed hazardous waste transporters and disposal facilities should handle the final disposal, which typically involves high-temperature incineration.[\[12\]](#)

Quantitative Data for Disposal Considerations

The following table provides a summary of key identifiers and classifications for **2-Methylanthracene**, which are essential for proper waste documentation and disposal.

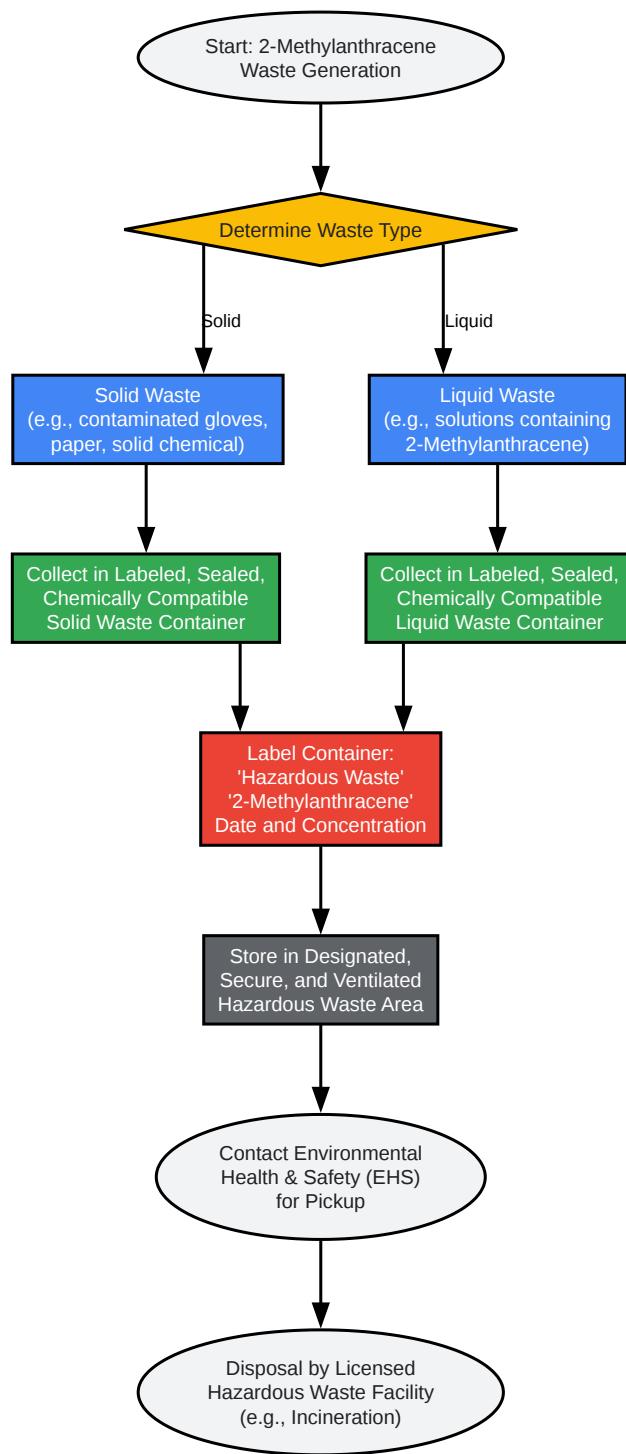
Parameter	Value	Reference
CAS Number	613-12-7	[1] [2]
Molecular Formula	C ₁₅ H ₁₂	[3]
Molecular Weight	192.26 g/mol	[2] [3]
Hazard Class	Aquatic Acute 1	[1] [2]
Hazard Statement	H400: Very toxic to aquatic life	[1] [3]
UN Number	UN3077 (for environmentally hazardous substances, solid, n.o.s.)	

Experimental Protocols and Waste Minimization

While this document focuses on disposal, a crucial aspect of laboratory safety and environmental responsibility is waste minimization. Researchers should design experiments to use the smallest feasible quantities of **2-Methylanthracene**. Where possible, consider reusing solvents and other materials after appropriate purification to reduce the overall volume of hazardous waste generated.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **2-Methylanthracene** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **2-Methylanthracene** waste.

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